A Comprehensive Technical Guide to 4-Cyanocyclohexene: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*3-Cyclohexene-1-carbonitrile*
CAS No.:	*100-45-8*
Cat. No.:	*B086777*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical, chemical, and spectral properties of 4-cyanocyclohexene. It details experimental protocols for its synthesis, purification, and analysis, and explores its relevance as a versatile intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.

Core Physical and Chemical Properties

4-Cyanocyclohexene, also known as **3-cyclohexene-1-carbonitrile**, is a cyclic nitrile with the chemical formula C_7H_9N.[1][2] It exists as a clear, colorless to light orange or yellow liquid at room temperature.[3][4] This compound is a key synthetic intermediate, valued for its reactive cyano group and the unsaturated cyclohexene ring, which allow for a variety of chemical transformations.[4][5]

Physical Properties

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The key physical properties of 4-cyanocyclohexene are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C_7H_9N	[1][2][6]
Molecular Weight	107.15 g/mol	[1][6]
CAS Number	100-45-8	[1][2]
Appearance	Clear, colorless to light orange/yellow liquid	[3][6]
Boiling Point	60 °C at 0.7 mmHg	[5][6]
Density	0.96 g/cm³	[5][6]
Refractive Index	1.4720 - 1.4750	[4][6]
Flash Point	65 °C (149 °F)	[4][6]
Solubility	Insoluble in water; Soluble in methanol	[5][6]
Vapor Pressure	0.317 mmHg at 25 °C	[6]

Chemical Identity

Identifier	Value	Reference
IUPAC Name	cyclohex-3-ene-1-carbonitrile	[7]
Synonyms	3-Cyclohexene-1-carbonitrile, 1,2,3,6-Tetrahydrobenzonitrile, 4-Cyano-1-cyclohexene	[2][3]
InChI Key	GYBNBQFUPDFFQX-UHFFFAOYSA-N	[2]
SMILES	C1CC(C=CC1)C#N	[4]

Experimental Protocols

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Synthesis via Diels-Alder Reaction

4-Cyanocyclohexene is synthesized via a [4+2] cycloaddition, specifically the Diels-Alder reaction, between 1,3-butadiene (the diene) and acrylonitrile (the dienophile).

Diels-Alder synthesis of 4-cyanocyclohexene.

Methodology:

A detailed experimental protocol for the synthesis of 4-cyanocyclohexene is outlined below, adapted from established Diels-Alder reaction procedures.

- Reaction Setup: A high-pressure stainless-steel autoclave reactor equipped with a magnetic stirrer and a temperature controller is charged with acrylonitrile. A polymerization inhibitor, such as hydroquinone, is added to prevent the polymerization of acrylonitrile.
- Reactant Addition: Liquefied 1,3-butadiene is carefully added to the reactor. The molar ratio of acrylonitrile to 1,3-butadiene is typically maintained at or above 1.0 to ensure complete conversion of the diene.
- Reaction Conditions: The reactor is sealed and heated to a temperature between 150-200°C. The reaction is allowed to proceed with vigorous stirring for several hours. The pressure inside the reactor will increase due to the vapor pressure of the reactants at the elevated temperature.
- Work-up: After the reaction is complete, the reactor is cooled to room temperature, and any excess pressure is carefully vented. The resulting crude product mixture is then collected.

Purification by Fractional Distillation

The crude 4-cyanocyclohexene is purified by fractional distillation under reduced pressure to separate it from unreacted starting materials and any byproducts.

Methodology:

- Apparatus Setup: A fractional distillation apparatus is assembled, including a round-bottom flask, a fractionating column (e.g., Vigreux column), a condenser, a receiving flask, and a vacuum source.

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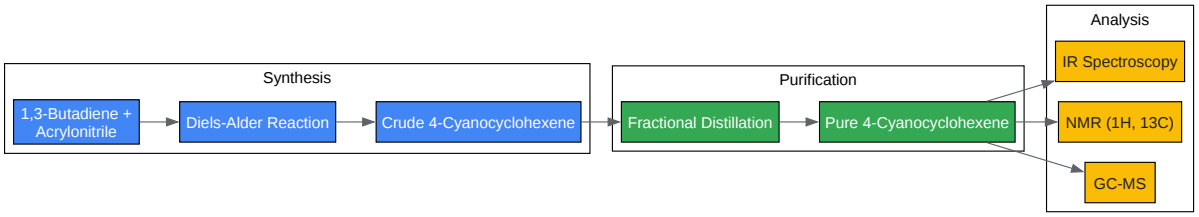
- Distillation: The crude product is placed in the round-bottom flask with a few boiling chips. The system is evacuated to the desired pressure (e.g., 0.7 mmHg). The flask is then heated gently.

- Fraction Collection: The fraction that distills at approximately 60°C under 0.7 mmHg is collected as the purified 4-cyanocyclohexene.[5][6] The refractive index of the collected fractions should be monitored to ensure purity.

Analytical Characterization

A logical workflow for the synthesis and characterization of 4-cyanocyclohexene is presented below.



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Experimental workflow for 4-cyanocyclohexene.

GC-MS is used to determine the purity of the synthesized 4-cyanocyclohexene and to identify any impurities.

Methodology:

- Sample Preparation: A dilute solution of the purified 4-cyanocyclohexene is prepared in a volatile organic solvent such as dichloromethane or ethyl acetate.

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- GC Conditions: A non-polar capillary column, such as a DB-5ms, is typically used. The oven temperature is programmed to ramp from a low initial temperature (e.g., 50°C) to a final temperature (e.g., 250°C) to ensure separation of components with different boiling points.
- MS Conditions: The mass spectrometer is operated in electron ionization (EI) mode. Mass spectra are recorded over a mass range of m/z 40-300.
- Data Analysis: The retention time of the major peak is used to identify 4-cyanocyclohexene, and the mass spectrum of this peak is compared with a reference spectrum for confirmation. The integration of the peak area provides a quantitative measure of purity.

Spectral Data and Interpretation

Infrared (IR) Spectroscopy

The IR spectrum of 4-cyanocyclohexene provides information about the functional groups present in the molecule.

Wavenumber (cm^{-1})	Assignment
~3020	=C-H stretch (alkene)
~2930	-C-H stretch (alkane)
~2240	-C≡N stretch (nitrile)
~1650	C=C stretch (alkene)

The presence of a sharp absorption band around 2240 cm^{-1} is characteristic of the nitrile functional group. The bands around 3020 cm^{-1} and 1650 cm^{-1} confirm the presence of the carbon-carbon double bond in the cyclohexene ring.

Mass Spectrometry (MS)

The electron ionization mass spectrum of 4-cyanocyclohexene shows a molecular ion peak ($[M]^+$) at m/z 107. The fragmentation pattern is consistent with the structure of the molecule. A prominent fragmentation pathway is the retro-Diels-Alder reaction, which would result in the loss of butadiene (m/z 54) or acrylonitrile (m/z 53).

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum provides information about the different types of protons and their connectivity in the molecule.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~5.7	m	2H	Olefinic protons (-CH=CH-)
~2.8	m	1H	Methine proton adjacent to the cyano group (-CH-CN)
~2.4 - 2.1	m	4H	Allylic and other methylene protons (-CH_2-)
~2.0 - 1.8	m	2H	Methylene protons (-CH_2-)

The ^{13}C NMR spectrum shows the number of distinct carbon environments in the molecule.

Chemical Shift (δ, ppm)	Assignment
~127	Olefinic carbons (-CH=CH-)
~121	Nitrile carbon (-C≡N)
~30	Methine carbon adjacent to the cyano group (-CH-CN)
~25, 24, 20	Methylene carbons (-CH_2-)

Chemical Reactivity and Applications in Drug Development

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The chemical reactivity of 4-cyanocyclohexene is dominated by the alkene and nitrile functional groups. The double bond can undergo various addition reactions, such as hydrogenation, halogenation, and epoxidation. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to a primary amine.

While 4-cyanocyclohexene itself is primarily used as a synthetic intermediate, the cyclohexene and cyclohexane scaffolds are of significant interest in drug discovery.[2] These cyclic structures provide a rigid framework that can be functionalized to interact with biological targets. The incorporation of a cyclohexene ring can improve the metabolic stability of a drug candidate compared to more labile structures.

Derivatives of cyclohexene have been investigated for a wide range of biological activities, including:

- Antimicrobial and Antifungal Activity: Various substituted cyclohexenone derivatives have shown promising activity against bacteria and fungi.
- Anti-inflammatory and Anti-sepsis Agents: Certain cyclohexene derivatives have demonstrated potent inhibitory activity against the production of inflammatory mediators like nitric oxide (NO) and cytokines.[3]
- Anticancer Properties: The cyclohexene scaffold is present in a number of natural products with antitumor activity, and synthetic derivatives are being explored as potential anticancer agents.

The versatility of 4-cyanocyclohexene as a starting material allows for the synthesis of a diverse library of cyclohexene and cyclohexane derivatives for screening in drug discovery programs. The cyano group can be readily converted into other functional groups, providing a handle for further molecular elaboration.

Safety and Handling

4-Cyanocyclohexene is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes skin and eye irritation.[8] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-ventilated fume hood. It is also a combustible

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liquid and should be kept away from heat, sparks, and open flames.[3] For detailed safety information, refer to the Safety Data Sheet (SDS).

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